

# Proper Disposal and Safe Handling of UP163 Resin

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper management and disposal of chemical waste are paramount to ensuring a safe working environment and maintaining environmental compliance. This document provides essential safety and logistical information for the handling and disposal of **UP163**, an investment casting resin.

### **Key Safety and Disposal Information**

The following table summarizes the critical safety and disposal information for **UP163** resin.[1]



Category	Information
Product Identification	CPS Resin: Investment Casting Resin (IC163) [1]
Primary Hazards	Causes skin irritation, serious eye irritation/damage, and may cause an allergic skin reaction. Toxic to aquatic life with long lasting effects.[1]
Personal Protective Equipment (PPE)	Chemical-resistant gloves, chemical goggles (NIOSH or equivalent certified), and appropriate skin and body protection are recommended.[1]
Handling	Avoid contact with eyes, skin, and clothing.  Keep container closed when not in use. Use in a well-ventilated area, preferably a chemical fume hood.[1]
Storage	Store in a secure location, away from foodstuffs, beverages, and feed.[1]
Spill Response	In case of a spill, prevent further leakage if possible. Ventilate the area and contain the spill using non-combustible absorbent materials like sand or earth. Collect the material into a suitable, properly labeled container for disposal.  [1]
First Aid (Eyes)	Rinse cautiously with water for several minutes.  Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.  [1]
First Aid (Skin)	Wash gently with plenty of soap and water.  Remove contaminated clothing and wash it before reuse.[1]
First Aid (Ingestion)	Rinse mouth and drink plenty of water. Do not induce vomiting.[1]



Disposal Method	Must not be disposed of with household garbage.[1] The recommended method is to dissolve or mix the resin with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]
Regulatory Compliance	Observe all federal, state, and local environmental regulations.[1]

## Experimental Protocol: Disposal Procedure for UP163 Resin

The following step-by-step procedure outlines the recommended protocol for the disposal of **UP163** resin, derived from its Safety Data Sheet.

Objective: To safely dispose of **UP163** resin in accordance with safety and environmental regulations.

#### Materials:

- UP163 resin waste
- Appropriate Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat
- Combustible solvent (as recommended by your institution's safety office)
- Chemical fume hood
- Non-combustible absorbent material (e.g., sand, vermiculite)
- Properly labeled hazardous waste container

#### Procedure:

Preparation and Safety Precautions:

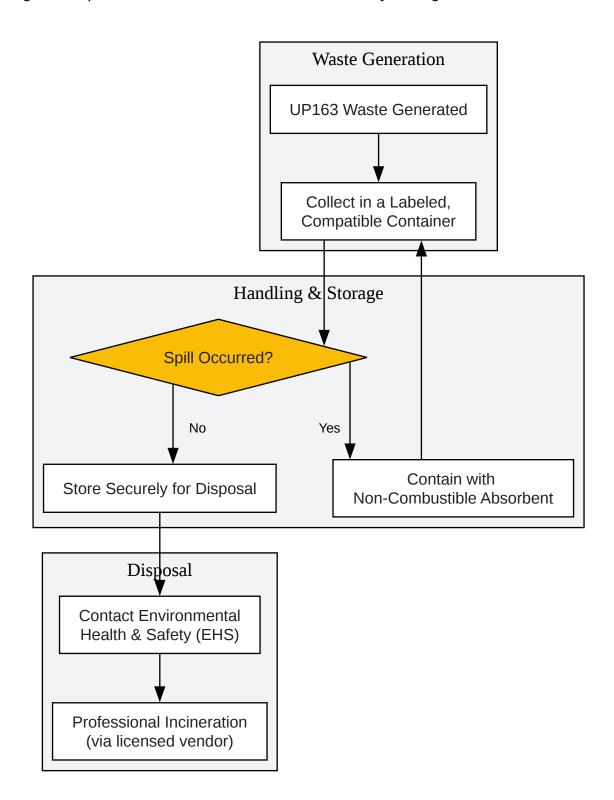


- Don appropriate PPE before handling the resin.
- Perform all operations within a certified chemical fume hood to ensure adequate ventilation.
- Ensure a safety shower and eye wash station are readily accessible.
- Waste Collection:
  - Collect all **UP163** waste, including any contaminated materials, in a designated and compatible hazardous waste container.
  - Ensure the container is in good condition and can be securely sealed.
- Spill Management (if applicable):
  - In the event of a spill, immediately contain the leakage.
  - Use a non-combustible absorbent material to collect the spilled resin.
  - Place the contaminated absorbent material into the hazardous waste container.
- Final Disposal:
  - The primary recommended disposal method is incineration.[1] This process should be handled by a licensed hazardous waste disposal company.
  - Your institution's Environmental Health and Safety (EHS) office will coordinate the pickup and disposal of the hazardous waste container.
  - Do not attempt to incinerate the material yourself unless you are a trained professional with the proper equipment.
  - Ensure compliance with all federal, state, and local regulations regarding hazardous waste disposal.[1]

## **UP163** Waste Handling Workflow



The following diagram illustrates the decision-making process and workflow for the proper handling and disposal of **UP163** resin waste in a laboratory setting.



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Caption: Workflow for safe handling and disposal of UP163 waste.

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